

Proper Disposal of 3-Hydroxyisoquinoline: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: **3-Hydroxyisoquinoline**

Cat. No.: **B164757**

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Essential Safety and Logistical Information for the Disposal of 3-Hydroxyisoquinoline

This document provides comprehensive guidance on the proper disposal procedures for **3-Hydroxyisoquinoline**, catering to researchers, scientists, and professionals in drug development. Adherence to these protocols is crucial for ensuring laboratory safety and environmental compliance.

Physical and Chemical Properties

A summary of the key quantitative data for **3-Hydroxyisoquinoline** is presented below for easy reference.

| Property | Value | Source |
|-------------------|--|---|
| CAS Number | 7651-81-2 | [1] [2] |
| Molecular Formula | C ₉ H ₇ NO | [1] [2] |
| Molecular Weight | 145.16 g/mol | [1] [2] |
| Melting Point | 192-194 °C | [1] [2] |
| Appearance | White to yellow to orange crystalline powder | [2] |
| Purity | ≥ 98% (GC) | [2] |

Hazard Identification and Personal Protective Equipment (PPE)

3-Hydroxyisoquinoline is classified with the following hazards:

- Harmful if swallowed (Acute Toxicity, Oral, Category 4).[3]
- Causes serious eye damage.[1]
- May cause skin irritation.[4]
- May cause respiratory irritation.[4]

Mandatory Personal Protective Equipment (PPE) when handling **3-Hydroxyisoquinoline** includes:

- Eye Protection: Eyeshields or safety glasses.[1][4]
- Hand Protection: Protective gloves.[1][4]
- Respiratory Protection: Dust mask type N95 (US) or equivalent.[1]
- Skin and Body Protection: Lab coat and appropriate protective clothing.[4]

Disposal Protocol: A Step-by-Step Guide

The disposal of **3-Hydroxyisoquinoline** must be conducted in accordance with all applicable federal, state, and local environmental regulations. The primary method of disposal is through an approved waste disposal plant.

Step 1: Waste Collection and Storage

- Collect waste **3-Hydroxyisoquinoline** and any contaminated materials (e.g., filter paper, gloves, absorbent pads) in a designated, compatible, and properly labeled waste container.
- Ensure the container is tightly closed and stored in a cool, dry, and well-ventilated area, segregated from incompatible materials.[4][5]

- Label the container clearly with "Hazardous Waste" and the chemical name "**3-Hydroxyisoquinoline**".

Step 2: Spill Management In the event of a spill:

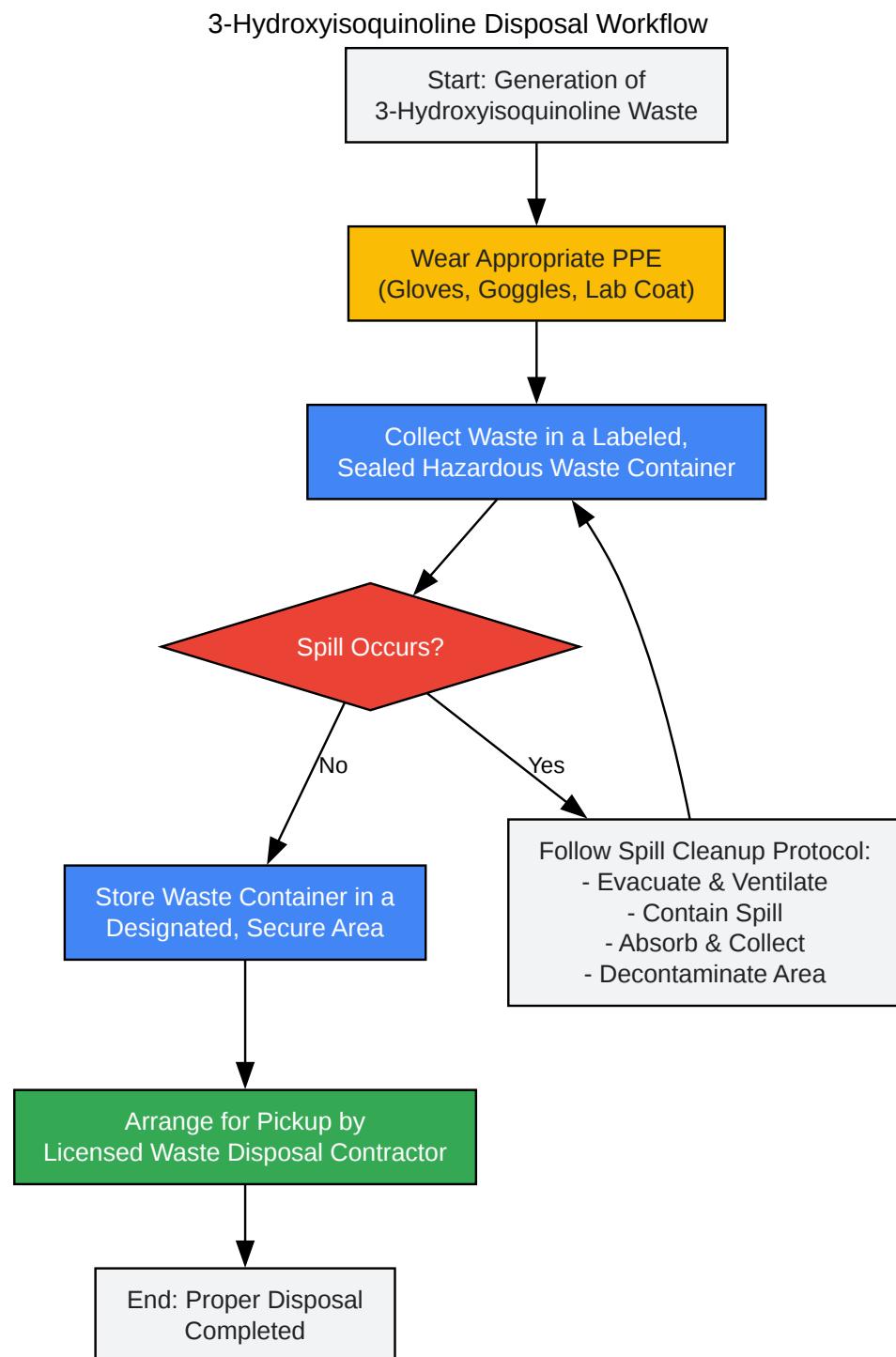
- Evacuate and Ventilate: Immediately evacuate the area and ensure adequate ventilation.
- Control and Contain: Prevent the spill from spreading and entering drains or waterways.[\[5\]](#)
- Clean-up:
 - For dry spills, carefully sweep or vacuum the material, avoiding dust generation, and place it into the designated hazardous waste container.[\[5\]](#)
 - For wet spills, absorb the material with an inert, non-combustible absorbent (e.g., sand, vermiculite) and collect it into the hazardous waste container.[\[6\]](#)
- Decontaminate: Clean the spill area thoroughly with a suitable solvent and then with soap and water.
- Report: Report the spill to the appropriate environmental health and safety (EHS) department at your institution.

Step 3: Final Disposal

- Arrange for the collection of the hazardous waste container by a licensed hazardous waste disposal contractor.
- Do not attempt to dispose of **3-Hydroxyisoquinoline** down the drain or with general laboratory trash.
- All disposal procedures must be in compliance with institutional, local, and national regulations.[\[4\]](#)[\[5\]](#)

Experimental Workflow for Disposal

The following diagram illustrates the logical workflow for the proper disposal of **3-Hydroxyisoquinoline**.



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Caption: Logical workflow for the safe disposal of **3-Hydroxyisoquinoline**.

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References

- 1. 3-Hydroxyisoquinoline 99 7651-81-2 [sigmaaldrich.com]
- 2. chemimpex.com [chemimpex.com]
- 3. sigmaaldrich.com [sigmaaldrich.com]
- 4. assets.thermofisher.com [assets.thermofisher.com]
- 5. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 6. benchchem.com [benchchem.com]
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